

Personal protective equipment for handling FmocNH-PEG4-t-butyl ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *FmocNH-PEG4-t-butyl ester*

Cat. No.: *B8236523*

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Essential Safety and Handling Guide for Fmoc-NH-PEG4-t-butyl ester

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling Fmoc-NH-PEG4-t-butyl ester (CAS No. 2148295-94-5). The following procedures are based on the available safety data for this compound and general best practices for handling structurally similar chemicals. A specific Safety Data Sheet (SDS) for this compound was not located; therefore, all personnel must handle this substance with care and adhere to the principle of "as low as reasonably achievable" (ALARA) for exposure.

Chemical and Physical Properties

Property	Value	Source
CAS Number	2148295-94-5	Key Organics, MedKoo
Molecular Formula	C ₃₀ H ₄₁ NO ₈	Key Organics, MedKoo
Molecular Weight	543.66 g/mol	Key Organics, MedKoo
Appearance	Colorless to light yellow liquid	MedChemExpress
Storage Conditions	-20°C, sealed storage, away from moisture	MedChemExpress

Hazard Identification and Personal Protective Equipment (PPE)

Based on GHS classifications for this compound, the following hazards are identified. Appropriate PPE is mandatory to mitigate these risks.

Hazard Statement	Description	Recommended Personal Protective Equipment (PPE)
H302	Harmful if swallowed	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.
H315	Causes skin irritation	Wear protective gloves (nitrile or neoprene recommended). Wear a lab coat.
H319	Causes serious eye irritation	Wear chemical safety goggles or a face shield.
H335	May cause respiratory irritation	Handle in a well-ventilated area, preferably in a chemical fume hood.

General PPE Requirements:

- Eye and Face Protection: Chemical safety goggles are mandatory. A face shield should be worn when there is a risk of splashing.
- Skin Protection: A standard laboratory coat must be worn at all times. Chemically resistant gloves (nitrile or neoprene) are required. Inspect gloves for any tears or punctures before use and replace them immediately if contaminated. For larger quantities or when splashing is likely, consider an impervious apron or coveralls.
- Respiratory Protection: All handling of this compound should be conducted in a certified chemical fume hood to minimize inhalation exposure. If a fume hood is not available, a

NIOSH-approved respirator with an appropriate organic vapor cartridge may be necessary.

Operational Plan for Handling

A systematic approach to handling Fmoc-NH-PEG4-t-butyl ester is crucial for ensuring laboratory safety.

1. Pre-Handling Preparations:

- Ensure all necessary PPE is available and in good condition.
- Verify that the chemical fume hood is functioning correctly.
- Have spill containment materials (e.g., absorbent pads, sand) readily accessible.
- Prepare all necessary equipment and reagents before handling the compound.

2. Handling the Compound:

- Work within the sash of the chemical fume hood.
- Use compatible labware (e.g., glass, stainless steel).
- Avoid creating aerosols.
- If the compound is in a solid form that creates dust, handle it with extra care to prevent inhalation.
- Keep the container tightly closed when not in use.

3. Post-Handling Procedures:

- Wipe down the work area with an appropriate solvent and then with soap and water.
- Properly dispose of all contaminated materials (see Disposal Plan below).
- Wash hands thoroughly with soap and water after handling is complete.

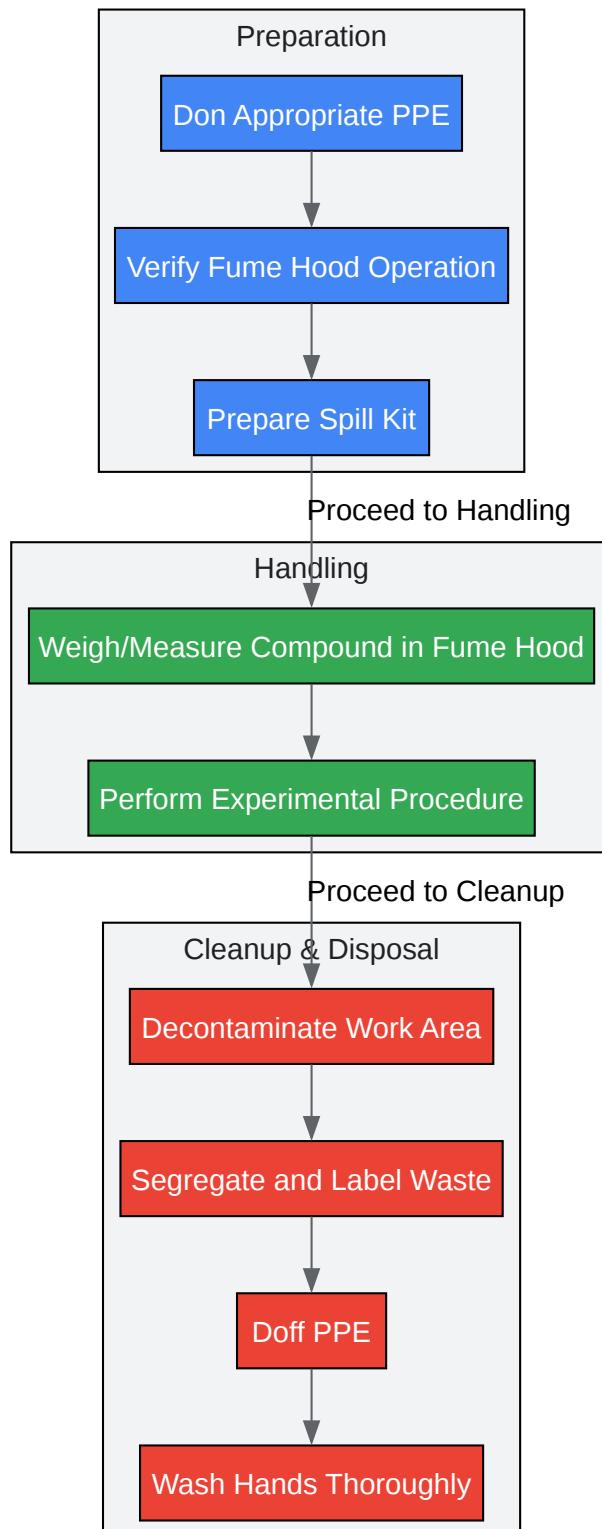
Disposal Plan

All waste containing Fmoc-NH-PEG4-t-butyl ester must be treated as chemical waste.

- Solid Waste: Collect any contaminated solid waste (e.g., pipette tips, weighing paper, gloves) in a designated, labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing this compound in a sealed, properly labeled hazardous waste container. Do not pour down the drain.
- Container Disposal: Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected as hazardous waste. Dispose of the rinsed container according to your institution's guidelines for chemical waste.
- Labeling: All waste containers must be clearly labeled with the full chemical name and associated hazards.

Experimental Workflow

Workflow for Handling Fmoc-NH-PEG4-t-butyl ester

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Caption: Workflow for Handling Fmoc-NH-PEG4-t-butyl ester.

- To cite this document: BenchChem. [Personal protective equipment for handling FmocNH-PEG4-t-butyl ester]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8236523#personal-protective-equipment-for-handling-fmocnh-peg4-t-butyl-ester>

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